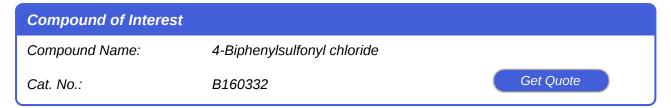


4-Biphenylsulfonyl Chloride: A Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **4-biphenylsulfonyl chloride** (CAS No. 1623-93-4). The following sections detail the hazardous properties, necessary precautions, and emergency procedures to ensure the safe use of this compound in a laboratory and drug development setting.

Hazard Identification and Classification

4-Biphenylsulfonyl chloride is classified as a corrosive substance that causes severe skin burns and eye damage.[1][2][3] It is also reactive with water.[2][4] Inhalation of dust may cause respiratory irritation.[5]

GHS Classification:

| Hazard Class | Hazard Category |
|--|------------------------------------|
| Skin Corrosion/Irritation | Category 1B[1][3] |
| Serious Eye Damage/Eye Irritation | Category 1[1] |
| Specific target organ toxicity (single exposure) | Category 3 (Respiratory system)[1] |

Signal Word: Danger[2][3][6]



Hazard Statements:

- H314: Causes severe skin burns and eye damage.[2][3][6][7]
- H335: May cause respiratory irritation.[5]
- EUH014: Reacts violently with water.[4][6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-biphenylsulfonyl chloride** is provided in the table below.

| Property | Value |
|-------------------|---------------------------------------|
| Molecular Formula | C12H9ClO2S[1][2] |
| Molecular Weight | 252.72 g/mol [1][2][3] |
| Appearance | White to off-white solid/powder[1][4] |
| Melting Point | 114 °C / 237.2 °F[1] |
| Boiling Point | No information available[1] |
| Flash Point | No information available[1] |
| Solubility | Reacts with water[1] |
| Stability | Moisture sensitive[1] |

Toxicological Information

The toxicological properties of **4-biphenylsulfonyl chloride** have not been fully investigated. [1] No acute toxicity information, such as LD50 or LC50 values, is currently available for this product.[1][2]

Safe Handling and Storage

Handling:



- Use only in a chemical fume hood.[1]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection.[1][2]
- Avoid breathing dust.[1]
- Do not get in eyes, on skin, or on clothing.[1]
- Do not ingest.[1]
- Avoid contact with water and moisture.[1][2]
- Wash hands thoroughly after handling.[1]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][2]
- Store locked up.[1]
- Protect from moisture.[2] The product is moisture-sensitive.[1]
- Store in a corrosives area.[2]
- Incompatible materials to avoid include bases, strong oxidizing agents, alcohols, and acids.
 [1]

Personal Protective Equipment (PPE)

A summary of recommended personal protective equipment is provided below.



| Protection Type | Specification |
|------------------------|--|
| Eye/Face Protection | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] |
| Skin Protection | Wear appropriate protective gloves and clothing to prevent skin exposure.[1] |
| Respiratory Protection | If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1] A dust mask type N95 (US) is also suggested.[6] |

Emergency Procedures

First-Aid Measures:



| Exposure Route | First-Aid Procedure |
|----------------|--|
| Eye Contact | Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.[1][8] |
| Skin Contact | Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Call a physician immediately.[1][8] |
| Inhalation | Remove to fresh air. If not breathing, give artificial respiration. Call a physician or poison control center immediately.[1][8] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the substance.[8] |
| Ingestion | Do NOT induce vomiting. Drink plenty of water. Never give anything by mouth to an unconscious person. Immediate medical attention is required.[1][8] |

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use CO2, dry chemical, dry sand, or alcohol-resistant foam.[1]
- Unsuitable Extinguishing Media: No information available.[1]
- Specific Hazards: The product causes burns of eyes, skin, and mucous membranes.[1]
 Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, sulfur oxides, and hydrogen chloride gas.[1]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures:

 Personal Precautions: Use personal protective equipment. Evacuate personnel to safe areas. Avoid contact with skin, eyes, or clothing. Do not get water on the spilled substance or inside containers.[1]



- Environmental Precautions: Should not be released into the environment. Do not allow material to contaminate the ground water system.[1][2]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid dust formation. Do not expose the spill to water.[1][2]

Experimental Protocols

Detailed toxicological studies for **4-biphenylsulfonyl chloride** are not publicly available. However, the assessment of its known hazards (skin and eye corrosion/irritation) would typically follow standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

In Vitro Skin Corrosion: Reconstructed Human Epidermis (RhE) Test Method (based on OECD Test Guideline 431)

This test method is used to identify corrosive and non-corrosive chemicals.

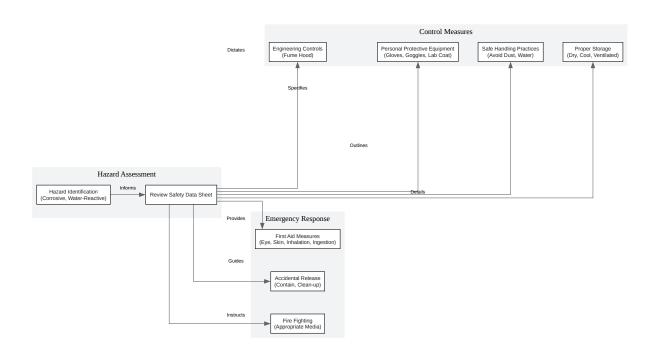
- Principle: The test utilizes a reconstructed human epidermis model which mimics the biochemical and physiological properties of the upper layers of human skin. Corrosive chemicals penetrate the stratum corneum and are cytotoxic to the underlying cell layers. Cell viability is measured by the enzymatic conversion of the vital dye MTT into a blue formazan salt, which is then quantified.
- · Methodology:
 - The test substance is applied topically to the surface of the RhE tissue.
 - The tissue is exposed to the substance for specific time points (e.g., 3 minutes and 1 hour).
 - After exposure, the substance is washed from the tissue surface.
 - The viability of the tissue is determined by incubating it with MTT solution.
 - The amount of formazan produced is measured spectrophotometrically to determine the percentage of viable cells relative to a negative control.



• Classification: A substance is identified as corrosive if the cell viability falls below defined threshold levels at specific time points.

Visualizations

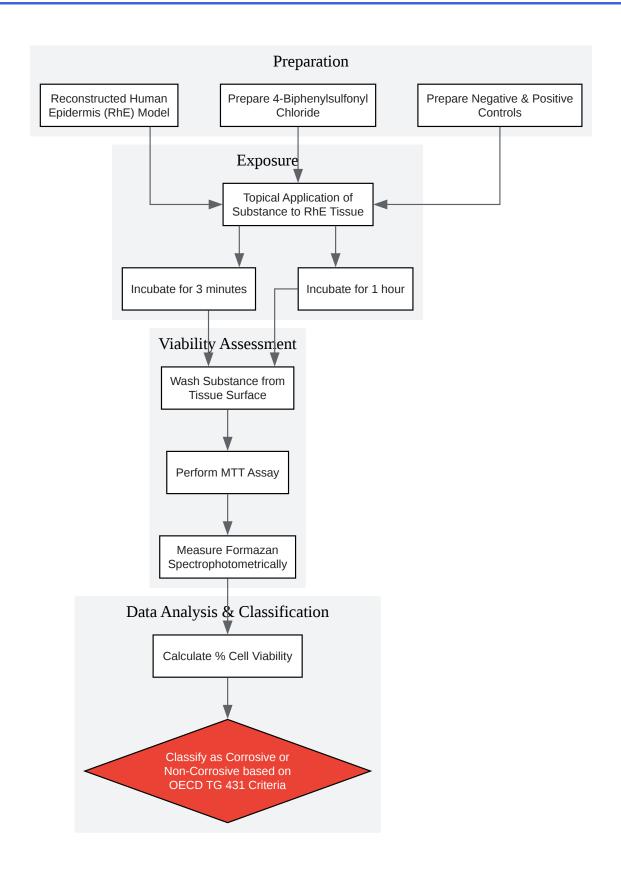




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Safety and Handling Workflow for 4-Biphenylsulfonyl Chloride.





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Experimental Workflow for In Vitro Skin Corrosion Testing.



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